

An In-depth Technical Guide to the Solubility of 1-Aminohydantoin Hydrochloride

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Compound of Interest

Compound Name: *1-Aminohydantoin hydrochloride*

Cat. No.: B021792

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This technical guide provides a comprehensive overview of the available solubility data for **1-aminohydantoin hydrochloride** (CAS No: 2827-56-7)[1][2]. Understanding the solubility of this compound is critical for its application in various research and development settings, including its use as a metabolite standard for the veterinary drug nitrofurantoin[3][4].

Physicochemical Properties

1-Aminohydantoin hydrochloride is a pale yellow powder with a molecular weight of 151.55 g/mol and a melting point in the range of 201-205 °C[5]. Its chemical structure plays a significant role in its solubility characteristics.

Solubility Profile

The solubility of **1-aminohydantoin hydrochloride** has been evaluated in a limited number of solvents. The available quantitative and qualitative data are summarized in the table below. It is important to note that for some solvents, only qualitative descriptions of solubility are available.

Solvent System	Concentration	Molarity	Conditions	Source
Dimethyl Sulfoxide (DMSO)	55 mg/mL	362.92 mM	Sonication is recommended	[3]
Dimethyl Sulfoxide (DMSO)	25 mg/mL	164.96 mM	Ultrasonic assistance needed	[6]
Water	Limited solubility	Not specified	Not specified	[3]
Water	Soluble	Not specified	Not specified	[7]
Methanol	Slightly soluble	Not specified	Heating required	[8]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL	13.2 mM	Sonication is recommended	[3]
10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline	≥ 2.5 mg/mL	16.50 mM	Clear solution	[4] [6]
10% DMSO + 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL	16.50 mM	Clear solution	[4] [6]
10% DMSO + 90% Corn Oil	≥ 2.5 mg/mL	16.50 mM	Clear solution	[4] [6]

Note: The conflicting reports on water solubility ("Limited" vs. "Soluble") may depend on the specific experimental conditions and purity of the compound used.

Experimental Protocol for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **1-aminohydantoin hydrochloride** are not readily available in the public domain, a general

methodology can be applied. The following is a standard protocol for determining the equilibrium solubility of a solid compound in a given solvent.

Objective: To determine the saturation solubility of **1-aminohydantoin hydrochloride** in a selected solvent at a specific temperature.

Materials:

- **1-Aminohydantoin hydrochloride**
- Selected solvent(s) of appropriate purity
- Vials with screw caps
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 µm)

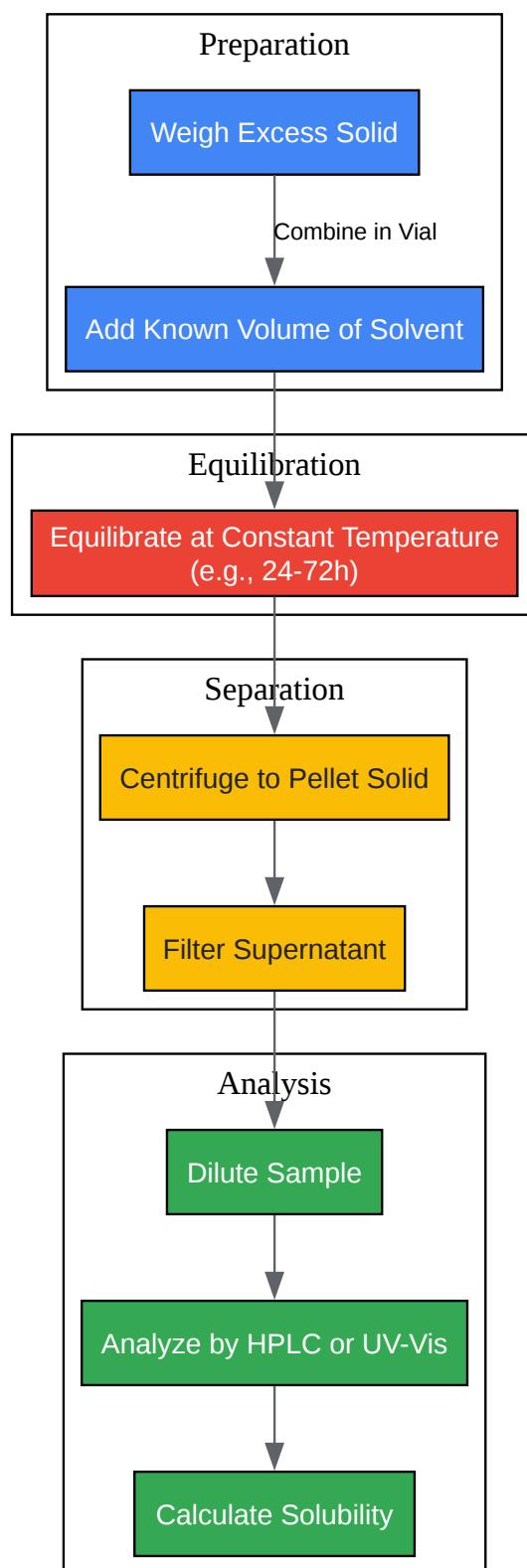
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **1-aminohydantoin hydrochloride** to a series of vials.
 - Accurately pipette a known volume of the selected solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker set to the desired temperature.
- Allow the samples to equilibrate for a sufficient period (typically 24-72 hours) to ensure that saturation is reached. The solid phase should be present throughout the equilibration period.
- Sample Collection and Preparation:
 - After equilibration, remove the vials from the shaker and allow the undissolved solid to settle.
 - Centrifuge the vials to further separate the solid from the supernatant.
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
- Quantification:
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry, to determine the concentration of **1-aminohydantoin hydrochloride**.
 - Prepare a calibration curve using standard solutions of known concentrations to quantify the compound in the sample.
- Calculation:
 - Calculate the solubility of **1-aminohydantoin hydrochloride** in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **1-aminohydantoin hydrochloride**.



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Caption: Workflow for determining the solubility of a solid compound.

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